

Navigating the Final Step: Proper Disposal of ER Flipper-TR 28

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Compound of Interest

Compound Name: *ER Flipper-TR 28*

Cat. No.: *B15553085*

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For researchers and drug development professionals utilizing the novel fluorescent probe **ER Flipper-TR 28**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. While specific disposal instructions for **ER Flipper-TR 28** are not extensively detailed, the primary guidance from manufacturers is to adhere to all local, state, and federal regulations for chemical waste.^{[1][2]} This document provides a procedural framework based on general best practices for handling and disposing of similar fluorescent probes and their solvent, dimethyl sulfoxide (DMSO).

Core Handling and Storage Protocols

Proper handling and storage are paramount to ensure the stability of **ER Flipper-TR 28** and the safety of laboratory personnel. The probe is typically supplied as a solid and reconstituted in anhydrous DMSO to create a stock solution.

Key Handling and Storage Parameters:

Parameter	Specification	Source
Storage Temperature (Solid)	-20°C	[1][2]
Recommended Solvent	Anhydrous Dimethyl Sulfoxide (DMSO)	[1][2]
Storage Temperature (DMSO Solution)	-20°C	[1][2]
Solution Stability	Up to 3 months when stored properly	[1]
Handling Precaution	Allow vials to warm to room temperature before opening.	[1][2]
Solvent Precaution	Handle DMSO solutions with particular caution as it facilitates the entry of organic molecules into tissues.	[1][2]

Step-by-Step Disposal Procedure

The following procedure is a general guideline. Always consult and follow your institution's specific chemical waste disposal protocols and local regulations.

- **Personal Protective Equipment (PPE):** Before beginning any disposal procedure, ensure you are wearing appropriate PPE, including safety glasses, a lab coat, and chemical-resistant gloves.
- **Waste Segregation:**
 - Do not mix **ER Flipper-TR 28** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
 - Designate a specific, sealed, and clearly labeled waste container for **ER Flipper-TR 28** and related materials.
- **Disposal of Solid (Unused) ER Flipper-TR 28:**

- If you have unused, solid **ER Flipper-TR 28** that needs to be discarded, it should be treated as chemical waste.
- Place the original vial containing the solid probe into a designated hazardous waste container.
- Ensure the container is properly labeled with the chemical name ("**ER Flipper-TR 28**") and any other information required by your institution.
- Disposal of **ER Flipper-TR 28** DMSO Stock Solutions:
 - Collect all waste solutions containing **ER Flipper-TR 28** in a designated, leak-proof, and chemically compatible waste container.
 - The container must be clearly labeled as hazardous waste, indicating "**ER Flipper-TR 28** in DMSO" and the approximate concentration.
 - Never dispose of DMSO solutions down the drain.
- Disposal of Contaminated Labware:
 - Disposable items that have come into contact with **ER Flipper-TR 28** (e.g., pipette tips, microfuge tubes) should be collected in a designated solid hazardous waste container.
 - This container should be clearly labeled to indicate contamination with **ER Flipper-TR 28**.
- Waste Pickup and Disposal:
 - Store the sealed and labeled waste container in a designated hazardous waste accumulation area.
 - Arrange for pickup and disposal by your institution's certified hazardous waste management provider.

Experimental Protocol: Preparation of 1 mM Stock Solution

As referenced in the disposal procedures, the preparation of a DMSO stock solution is a common starting point for experiments.

- Bring the vial of solid ER Flipper-TR® to room temperature before opening.[\[1\]](#)
- Add 35 µL of anhydrous DMSO to the vial to dissolve the entire contents.[\[1\]](#) This will yield a 1 mM stock solution.
- Store the resulting stock solution at -20°C.[\[1\]](#) The solution is stable for up to three months under these conditions.[\[1\]](#)

Logical Workflow for Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **ER Flipper-TR 28**.



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Caption: Disposal workflow for **ER Flipper-TR 28**.

By adhering to these guidelines and prioritizing institutional and local regulations, researchers can ensure the safe and responsible disposal of **ER Flipper-TR 28**, fostering a secure and compliant laboratory environment.

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References

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